

# aspartimide structure and properties

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## Compound Focus: (S)-Aspartimide

CAS No.: 73537-92-5

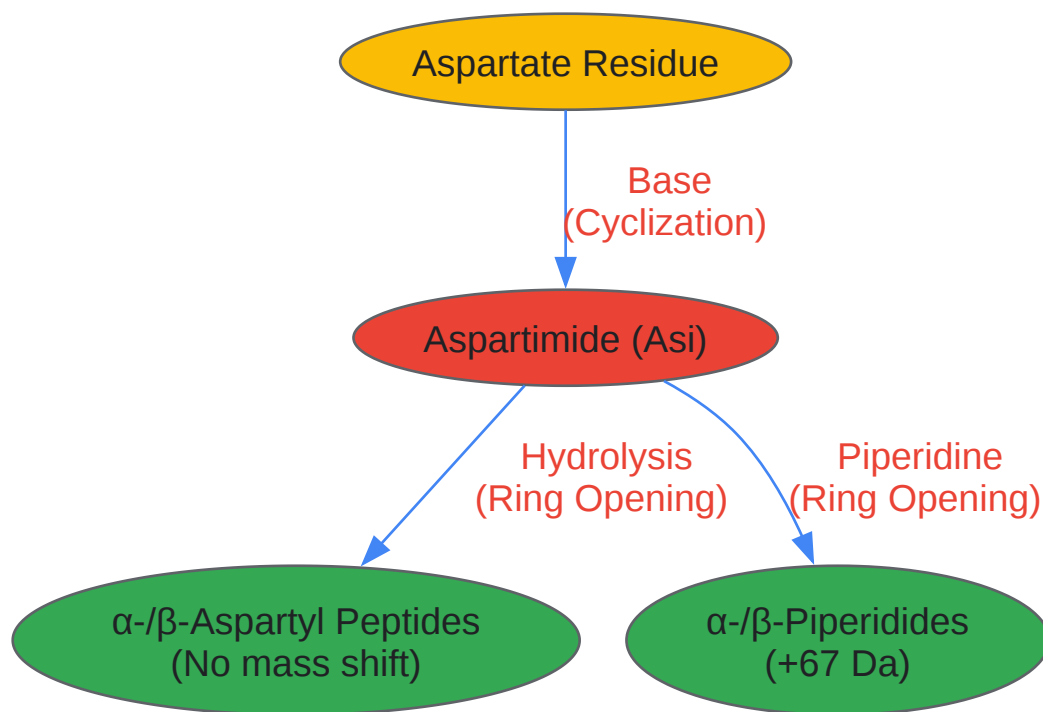
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## What is Aspartimide Formation?

Aspartimide formation is a **base-mediated cyclization side reaction** that occurs during peptide synthesis, particularly in Fmoc-SPPS. The backbone amide nitrogen of an aspartic acid (Asp) residue attacks its own side-chain carboxyl group, forming a five-membered succinimide ring [1] [2]. This aspartimide intermediate is highly reactive and chirally labile, leading to a complex mixture of byproducts through ring-opening reactions [3] [1].

The diagram below illustrates the mechanism of aspartimide formation and subsequent ring-opening reactions.



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## Experimental Factors and Prevention Strategies

The extent of aspartimide formation depends heavily on the peptide sequence and synthesis conditions. **Asp-Gly** is the most susceptible sequence because glycine's small side chain offers little steric hindrance [1] [2]. Other problematic sequences include **Asp-Ser**, **Asp-Thr**, **Asp-Ala**, **Asp-Asn**, and **Asp-Cys** [1] [2].

Several strategies have been developed to suppress this side reaction. The table below compares the effectiveness, pros, and cons of different approaches.

Strategy	Effectiveness	Key Advantages	Key Limitations
<b>Sterically Hindered Bases</b> (e.g., DBU) [1]	Moderate-High	Reduced backbone deprotonation; works with standard SPPS	May cause incomplete Fmoc removal
<b>Alternative Protecting Groups</b> (e.g., OMpe, OBno) [3] [2]	High	Significantly reduces aspartimide; improved chiral stability [3]	Can be expensive, hydrophobic, and

Strategy	Effectiveness	Key Advantages	Key Limitations
			reduce coupling efficiency [2] [4]
<b>Backbone Protection</b> (e.g., Hmb, Dmb) [1] [4]	High	Prevents cyclization by blocking amide nitrogen	Poor coupling efficiency; often requires dipeptide units [4]
<b>Acidic Additives</b> [1]	Moderate	Simple addition to standard protocols; maintains low pH	Does not eliminate the problem; effect varies by sequence
<b>Cyanosulfonylides (CSY)</b> [4]	High	Exceptional stability; prevents aspartimide via C-C bond; compatible with long peptides	Emerging technology; requires NCS for deprotection [4]

For **Native Chemical Ligation (NCL)**, "good NCL practices" are recommended: **restrict ligation temperature and time**, and replace phosphate buffer with **HEPES** [5] [6]. A novel backbone-protecting group, **GABA-Hmb**, has also been shown to enable the byproduct-free synthesis of challenging proteins like SUMO-2 [5] [6].

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## References

1. Aspartimide Formation in Solid-Phase Peptide Synthesis (SPPS) [peptidechemistry.org]
2. Aspartimide Formation and Its Prevention in Fmoc ... [pmc.ncbi.nlm.nih.gov]
3. Solving Aspartimide Formation in Fmoc SPPS with ... [sigmaaldrich.com]
4. Prevention of aspartimide formation during peptide ... [nature.com]

5. Identification, occurrence and prevention of aspartimide ... [pubs.rsc.org]

6. Identification, occurrence and prevention of aspartimide ... [pubs.rsc.org]

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